

Xenon-135 nuclear properties and decay characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Xenon-135

Cat. No.: B1198187

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An In-depth Technical Guide to the Nuclear Properties and Decay Characteristics of **Xenon-135**

Introduction

Xenon-135 (^{135}Xe) is an isotope of xenon that is of significant interest in nuclear science and engineering. It is a product of nuclear fission and is notable for being the most powerful known neutron poison. This property, stemming from its exceptionally large neutron absorption cross-section, has profound implications for the design and operation of nuclear reactors.

Understanding the nuclear properties and decay characteristics of ^{135}Xe is therefore critical for reactor control and safety. This guide provides a comprehensive overview of these characteristics for researchers, scientists, and professionals in the nuclear field.

Nuclear Properties of Xenon-135

The fundamental nuclear properties of **Xenon-135** determine its behavior within a nuclear reactor environment. These properties are summarized in the table below.

| Nuclear Property | Value |
|---|--------------------------|
| Atomic Mass | 134.907227 u |
| Nuclear Spin and Parity ($J\pi$) | 3/2+ |
| Thermal Neutron Absorption Cross-Section (σ_a) | 2.64×10^6 barns |

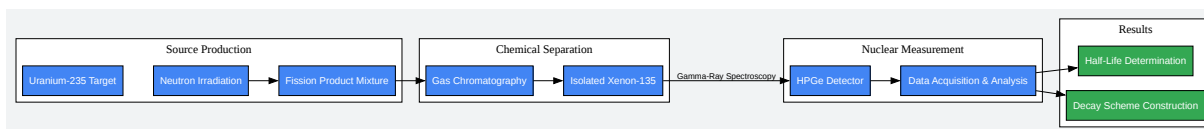
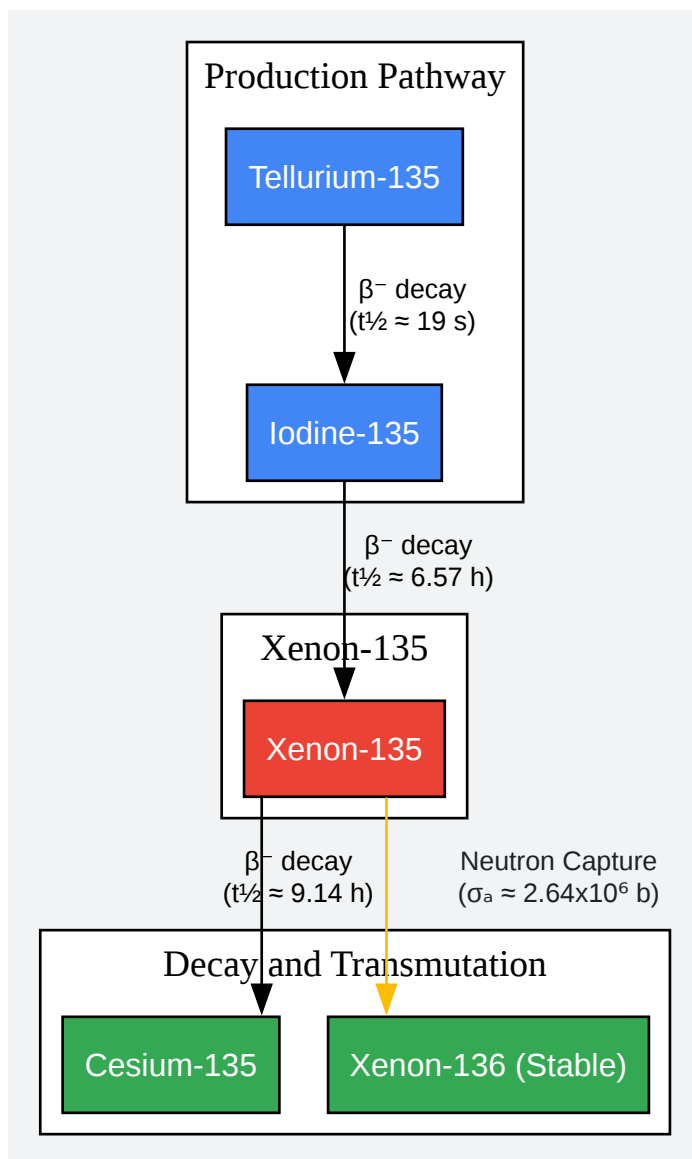
Decay Characteristics of Xenon-135

Xenon-135 is a radioactive isotope that undergoes beta decay. Its decay characteristics are crucial for understanding its temporal behavior and the products it transmutes into.

| Decay Characteristic | Value |
|----------------------------|----------------------------------|
| Decay Mode | Beta Minus (β^-) |
| Half-Life | 9.14 hours |
| Decay Energy | 1.16 MeV |
| Daughter Isotope | Cesium-135 (^{135}Cs) |
| Beta Particle Energy (Max) | 0.905 MeV |
| Gamma Ray Energy | 0.250 MeV |

Production and Decay of Xenon-135

Xenon-135 is primarily formed as a fission product, either directly or through the decay of other fission products. The most significant production pathway involves the beta decay of Iodine-135.



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- To cite this document: BenchChem. [Xenon-135 nuclear properties and decay characteristics]. BenchChem, [2025]. [Online PDF]. Available at:

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